

# nitrocyclopentane physical and chemical data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Nitrocyclopentane

CAS No.: 2562-38-1

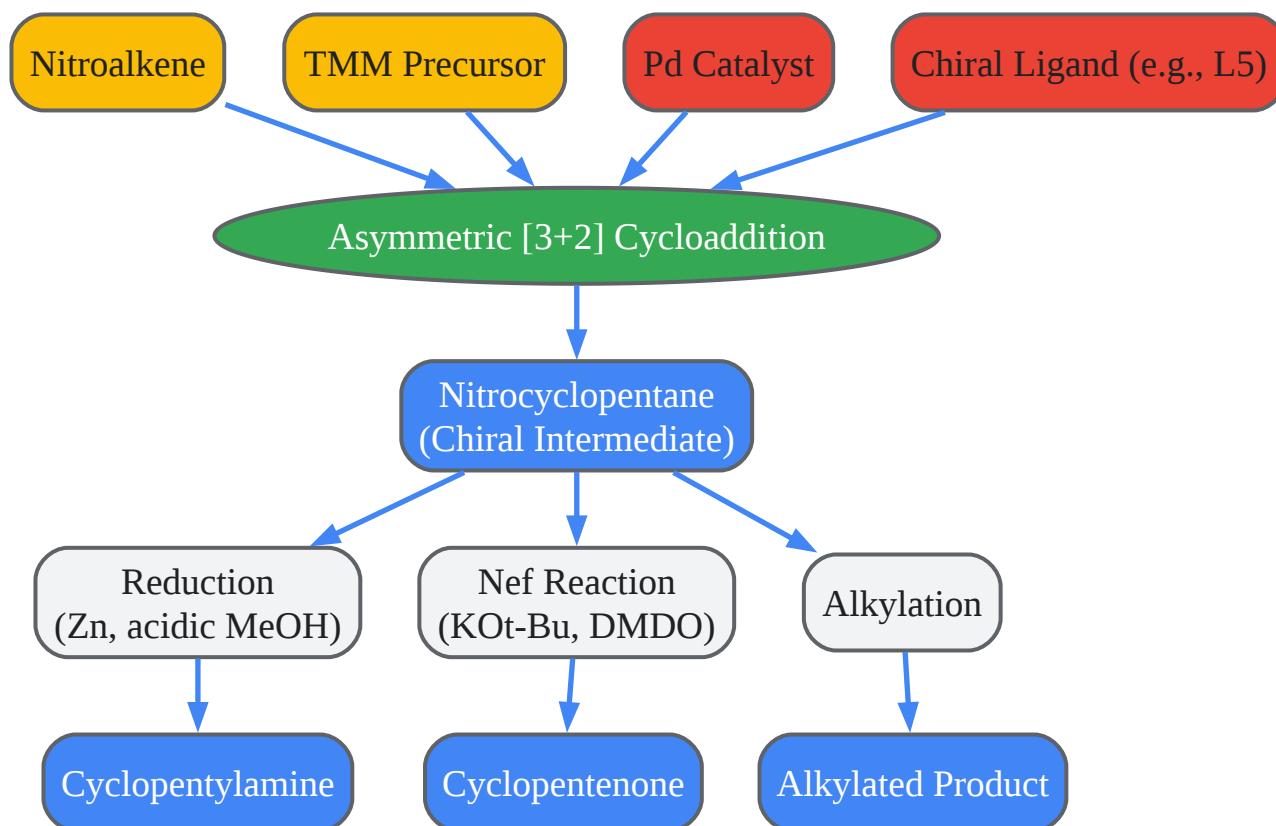
Cat. No.: S1896577

Get Quote

## Synthesis of Nitrocyclopentanes

A highly enantioselective method for synthesizing **nitrocyclopentanes** is through a palladium-catalyzed [3+2] cycloaddition between nitroalkenes and trimethylenemethane (TMM) precursors [1]. This reaction produces **nitrocyclopentanes** in excellent yield and enantioselectivity, making them valuable chiral intermediates.

The diagram below illustrates the general workflow and the utility of the cycloaddition products.



[Click to download full resolution via product page](#)

## Detailed Experimental Protocol for Synthesis

The following table outlines the optimized reaction conditions based on the research [1].

Parameter	Specification
Nitroalkene	1.0 equivalent (e.g., trans- $\beta$ -nitrostyrene)
TMM Precursor	1.6 equivalents
Catalyst System	5 mol% Pd(dba) <sub>2</sub> and 10 mol% chiral phosphoramidite ligand <b>L5</b> (with 2-naphthyl groups)
Solvent	Toluene

Parameter	Specification
Concentration	0.15 M
Reaction Temperature	23–50 °C (dependent on substrate)
Reaction Outcome	Excellent yields (up to 97%) and high enantioselectivity (up to 95% ee)

## Key Functionalization Pathways

The nitro group in **nitrocyclopentanes** is a versatile handle for further chemical transformations, providing access to valuable synthetic intermediates [1].

Transformation	Product	Conditions & Notes
Reduction to Amine	Cyclopentylamine	Zinc (Zn) in acidic methanol [1].
Oxidation to Ketone	Cyclopentenone	<b>1.</b> Formation of potassium nitronate with potassium tert-butoxide (KOt-Bu). <b>2.</b> Oxidation with dimethyldioxirane (DMDO). This is a Nef-type reaction that proceeds with minimal racemization [1].
Alkylation	Alkylated nitrocyclopentane	Palladium-catalyzed prenylation or Michael addition. Proceeds with excellent diastereoselectivity to form tetrasubstituted stereocenters [1].

## Implications for Research and Development

The synthesis of enantiomerically pure **nitrocyclopentanes** is significant because:

- Pharmaceutical Relevance:** The products, particularly cyclopentylamines, are important core structures in active pharmaceutical ingredients, such as the antiviral drug Peramivir [1].

- **Synthetic Versatility:** This methodology provides a direct and efficient route to complex, enantioenriched carbocycles that are otherwise challenging to prepare.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Enantioselective Palladium-Catalyzed [3+2] Cycloadditions of... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [nitrocyclopentane physical and chemical data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1896577#nitrocyclopentane-physical-and-chemical-data>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)